

Iopromide-d3 physical and chemical properties

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Compound of Interest

Compound Name: *Iopromide-d3*

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An In-depth Technical Guide on the Physical and Chemical Properties of **Iopromide-d3**

Introduction

Iopromide-d3 is the deuterium-labeled form of Iopromide, a non-ionic, water-soluble, iodinated contrast agent used in medical imaging.^[1] The incorporation of deuterium atoms (d3) in the methoxy group creates a stable, heavier isotope version of the molecule. This makes **Iopromide-d3** an ideal internal standard for quantitative analysis of Iopromide in various matrices by mass spectrometry-based methods, such as liquid chromatography-mass spectrometry (LC-MS).^{[1][2]} Its physical and chemical properties are nearly identical to those of Iopromide, but its increased mass is easily distinguishable by a mass spectrometer. This guide provides a comprehensive overview of the core physical and chemical properties of **Iopromide-d3**, along with relevant experimental protocols for its analysis.

Physical and Chemical Properties

The physical and chemical properties of **Iopromide-d3** are summarized in the table below. For comparative purposes, data for the non-deuterated Iopromide are also included where available.

Property	Iopromide-d3	Iopromide
Molecular Formula	C ₁₈ H ₂₁ D ₃ I ₃ N ₃ O ₈ [1][3][4][5]	C ₁₈ H ₂₄ I ₃ N ₃ O ₈ [6]
Molecular Weight	794.13 g/mol [1][3][4]	791.12 g/mol [6][7]
Exact Mass	793.8886 Da[8]	790.8698 Da[6]
CAS Number	1189947-73-6[3][4][5][8]	73334-07-3[6]
Appearance	Solid[9]	Solid[9]
Melting Point	Not available	Broad transition at 160°C[9] [10]
Boiling Point	Not available	840.9 ± 65.0 °C (Predicted)[9] [10]
Solubility	Not available	Freely soluble in water and dimethyl sulfoxide; practically insoluble in ethanol and acetone.[9][10]
LogP (octanol-water)	-2.1 (Computed)[8]	-2.05[6]
pKa	Not available	10.62 ± 0.70 (Predicted)[9]
Storage Conditions	2-8°C, keep in a dark place, sealed in a dry container.[9]	2-8°C, keep in a dark place, sealed in a dry container.[9]
Synonyms	Iopromide D3 (methoxy D3), Iodopropamine-d3[3][8]	Ultravist, Iopromidum[6]

Experimental Protocols

The primary application of **Iopromide-d3** is as an internal standard for the quantification of Iopromide in biological and environmental samples. The most common analytical technique for this purpose is Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

Protocol: Determination of Iopromide in Aqueous Samples using LC-MS/MS with Iopromide-d3 as an

Internal Standard

This protocol is based on methodologies for analyzing iodinated contrast media in water samples.^[2]

1. Objective: To quantify the concentration of Iopromide in an aqueous sample (e.g., wastewater, surface water) using **Iopromide-d3** as an internal standard to correct for matrix effects and variations in instrument response.

2. Materials and Reagents:

- Iopromide analytical standard
- **Iopromide-d3** internal standard
- Deionized water
- Acetonitrile (HPLC grade)
- Formic acid (LC-MS grade)
- Sample vials
- Syringe filters (0.22 µm)

3. Instrumentation:

- High-Performance Liquid Chromatograph (HPLC) system (e.g., Agilent 1290 Infinity II LC)^[2]
- Tandem Mass Spectrometer (e.g., Agilent 6495 Triple Quadrupole LC/MS)^[2]
- Analytical column suitable for polar compounds

4. Standard Preparation:

- Prepare a stock solution of Iopromide and **Iopromide-d3** in deionized water.
- Create a series of calibration standards by spiking known concentrations of Iopromide into deionized water.

- Add a constant, known concentration of **lopromide-d3** to each calibration standard and to the unknown samples.

5. Sample Preparation:

- Collect the aqueous sample.
- Filter the sample through a 0.22 µm syringe filter to remove particulate matter.[\[2\]](#)
- Spike the filtered sample with the **lopromide-d3** internal standard solution to the same final concentration as in the calibration standards.

6. LC-MS/MS Analysis:

- Liquid Chromatography:
 - Inject a small volume (e.g., 10-100 µL) of the prepared sample or standard onto the LC system.[\[2\]](#)[\[11\]](#)
 - Separate the analytes using a gradient elution program with mobile phases typically consisting of water and acetonitrile with a formic acid modifier.
- Mass Spectrometry:
 - Ionize the analytes using an electrospray ionization (ESI) source in positive ion mode.[\[6\]](#)
 - Detect and quantify lopromide and **lopromide-d3** using Multiple Reaction Monitoring (MRM). This involves monitoring specific precursor-to-product ion transitions for each compound to ensure high selectivity and sensitivity.

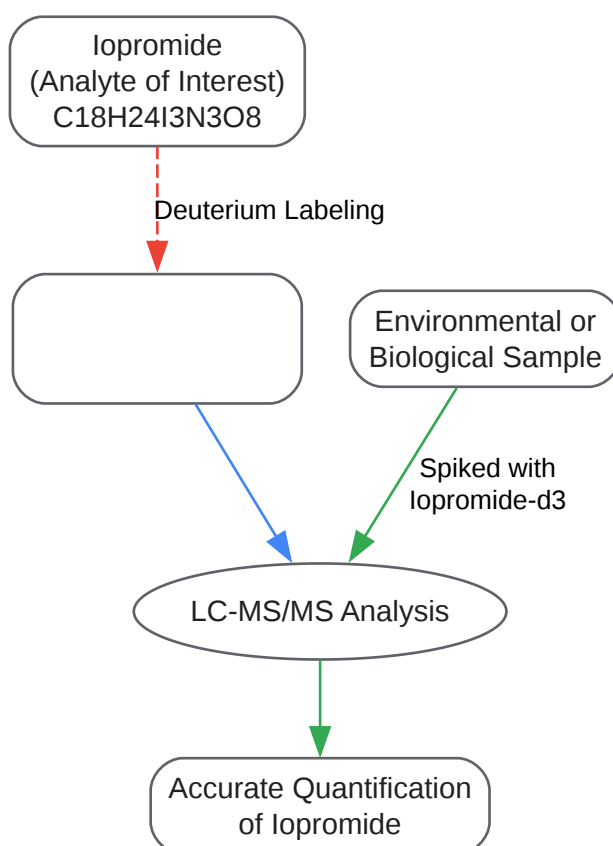
7. Data Analysis:

- Generate a calibration curve by plotting the ratio of the peak area of lopromide to the peak area of **lopromide-d3** against the concentration of lopromide for the calibration standards.
- Calculate the concentration of lopromide in the unknown samples by using the measured peak area ratio and interpolating from the calibration curve.

Visualizations

Logical Relationship and Application

The following diagram illustrates the relationship between lopromide and **lopromide-d3** and its primary application as an internal standard in quantitative analysis.

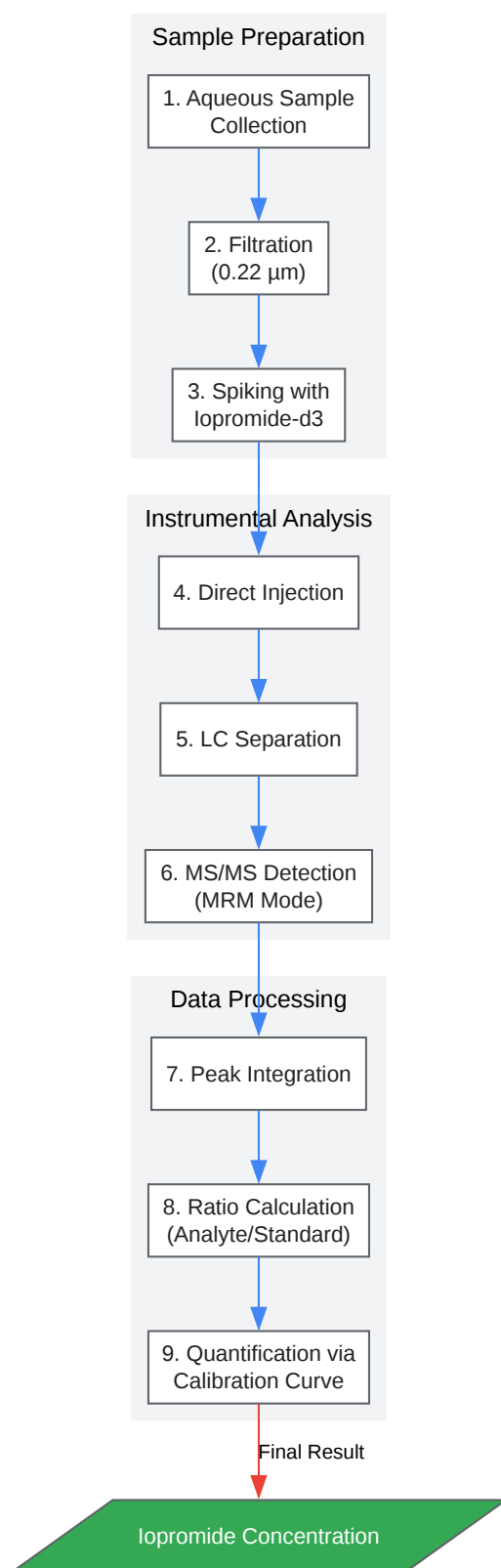


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Caption: Logical diagram of **lopromide-d3**'s role as an internal standard.

Experimental Workflow

This diagram outlines the typical experimental workflow for the quantitative analysis of lopromide in an aqueous sample using **lopromide-d3**.



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Caption: Workflow for lopromide analysis using **lopromide-d3**.

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